

Comparative Analysis of 2-Pyridylmethyl Acetate Derivatives: A Guide for Researchers

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Compound of Interest

Compound Name: 2-Pyridylmethyl acetate

CAS No.: 1007-49-4

Cat. No.: B086835

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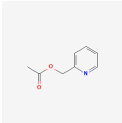
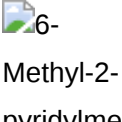
This guide provides a comparative analysis of the characterization data for **2-Pyridylmethyl acetate** and its derivatives, tailored for researchers, scientists, and drug development professionals. The document summarizes key quantitative data, outlines detailed experimental protocols for synthesis and characterization, and includes visualizations to clarify experimental workflows.

Introduction

2-Pyridylmethyl acetate and its derivatives are of significant interest in medicinal chemistry and materials science due to the versatile reactivity of the pyridine nucleus and the ester functionality. The introduction of various substituents onto the pyridine ring allows for the fine-tuning of the molecule's physicochemical and biological properties. This guide offers a comparative overview of the spectral characteristics of the parent compound and two representative derivatives: one with an electron-donating group (6-methyl) and one with an electron-withdrawing group (4-chloro).

Data Presentation: A Comparative Overview

The following table summarizes the key characterization data for **2-Pyridylmethyl acetate** and its selected derivatives. This allows for a direct comparison of the influence of substituents on their spectral properties.

Compound	Structure	Molecular Formula	Molecular Weight (g/mol)	¹ H NMR (δ ppm)	¹³ C NMR (δ ppm)	IR (cm ⁻¹)	Mass Spec (m/z)
2-Pyridylmethyl acetate		C ₈ H ₉ NO ₂	151.17	~8.5 (d, 1H, H ₆), ~7.7 (t, 1H, H ₄), ~7.3 (d, 1H, H ₅), ~7.2 (t, 1H, H ₃), ~5.2 (s, 2H, CH ₂), ~2.1 (s, 3H, CH ₃)	~170 (C=O), ~157 (C ₂), ~149 (C ₆), ~137 (C ₄), ~123 (C ₅), ~122 (C ₃), ~65 (CH ₂), ~21 (CH ₃)	~1740 (C=O), ~1240 (C-O)	151 (M ⁺), 108 (M ⁺ - COCH ₃), 92 (M ⁺ - CH ₂ OCOCH ₃)
6-Methyl-2-pyridylmethyl acetate		C ₉ H ₁₁ NO ₂	165.19	~7.5 (t, 1H, H ₄), ~7.1 (d, 1H, H ₅), ~7.0 (d, 1H, H ₃), ~5.1 (s, 2H, CH ₂), ~2.5 (s, 3H, Ar-CH ₃), ~2.1 (s, 3H, COCH ₃)	~170 (C=O), ~158 (C ₆), ~156 (C ₂), ~137 (C ₄), ~122 (C ₅), ~119 (C ₃), ~65 (CH ₂), ~24 (Ar-CH ₃), ~21 (COCH ₃)	~1740 (C=O), ~1240 (C-O)	165 (M ⁺), 122 (M ⁺ - COCH ₃), 106 (M ⁺ - CH ₂ OCOCH ₃)

4-Chloro-2-pyridylmethyl acetate		Chloro-2-pyridylmethyl acetate	<chem>C8H8ClNO2</chem>	185.61	~170		
					(C=O),		
					~8.5 (d, 1H, H6),	~159	185/187
					~7.7 (s, 1H, H3),	~150	(M+/M+2 +),
					~7.3 (d, 1H, H5),	~145	142/144
					~5.2 (s, 2H, CH2),	~124	(M+ - COCH3),
					~2.1 (s, 3H, CH3)	~123	126/128
						~1235	(M+ - CH2OCOCH3)
						(C-O)	
						~21	

Note: The spectral data presented are estimations based on typical chemical shifts and fragmentation patterns for these classes of compounds and may vary depending on the specific experimental conditions.

Experimental Protocols

Below are detailed methodologies for the synthesis and characterization of **2-Pyridylmethyl acetate** derivatives.

Synthesis: General Procedure for O-Acetylation of Substituted 2-Pyridinemethanols

This protocol describes a common method for the acetylation of hydroxyl groups using acetic anhydride with pyridine as a catalyst and solvent.

Materials and Reagents:

- Substituted 2-Pyridinemethanol (1.0 eq)
- Acetic Anhydride (1.5 eq)

- Pyridine (anhydrous, as solvent)
- Dichloromethane (for extraction)
- 1 M Hydrochloric Acid (for washing)
- Saturated Sodium Bicarbonate solution (for washing)
- Brine (for washing)
- Anhydrous Sodium Sulfate (for drying)
- Toluene (for co-evaporation)

Procedure:

- In a round-bottom flask, dissolve the substituted 2-pyridinemethanol in anhydrous pyridine.
- Cool the solution to 0 °C in an ice bath.
- Slowly add acetic anhydride to the cooled solution with stirring.
- Allow the reaction mixture to warm to room temperature and stir until the starting material is consumed (monitor by TLC).
- Quench the reaction by adding methanol.
- Remove the pyridine by co-evaporation with toluene under reduced pressure.
- Dissolve the residue in dichloromethane and transfer to a separatory funnel.
- Wash the organic layer sequentially with 1 M HCl, water, saturated aqueous NaHCO₃, and brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude product by silica gel column chromatography.

Characterization Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectra are recorded on a 400 MHz spectrometer.
- Samples are dissolved in deuterated chloroform (CDCl_3).
- Chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.

Infrared (IR) Spectroscopy:

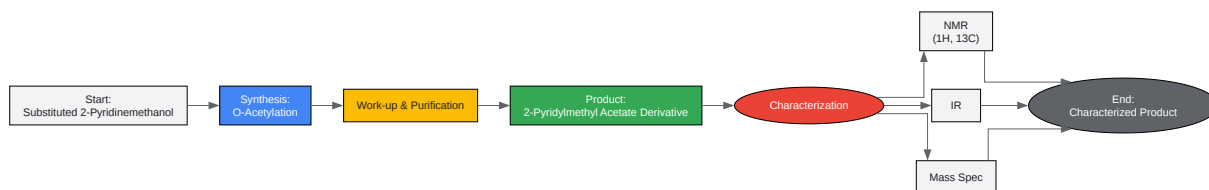
- IR spectra are recorded on an FT-IR spectrometer.
- Samples are analyzed as a thin film on a NaCl plate or as a KBr pellet.
- Frequencies are reported in reciprocal centimeters (cm^{-1}).

Mass Spectrometry (MS):

- Mass spectra are obtained using an electron ionization (EI) mass spectrometer.
- The ionization energy is typically set to 70 eV.
- Data is reported as a mass-to-charge ratio (m/z).

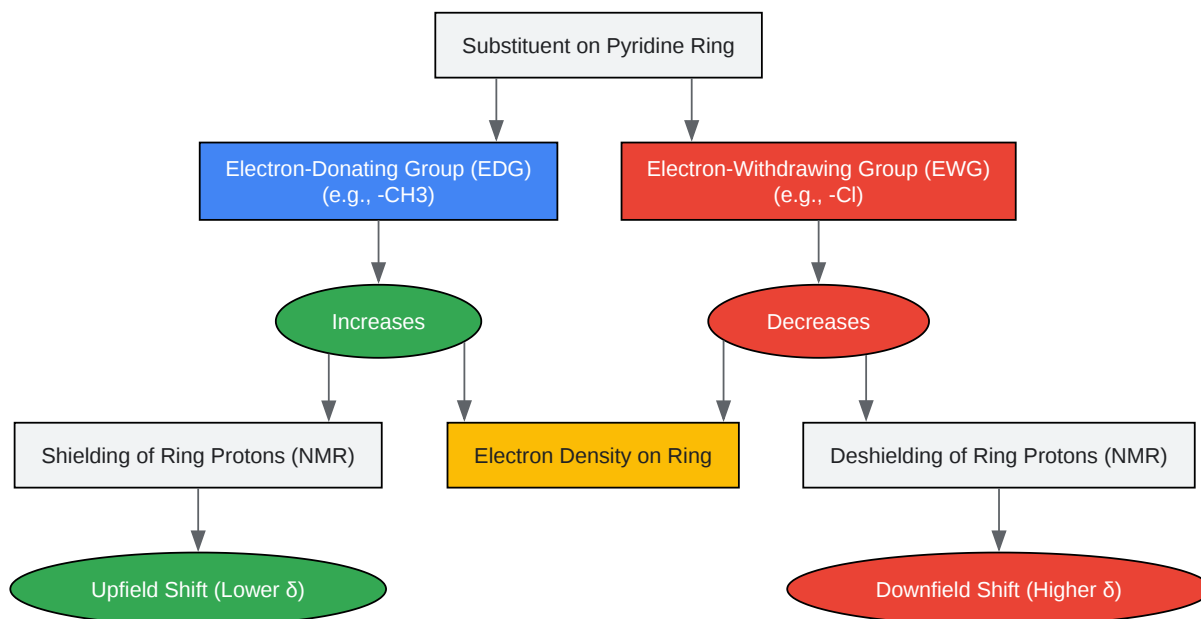
Mandatory Visualization

The following diagrams illustrate the general workflow for the synthesis and characterization of **2-Pyridylmethyl acetate** derivatives.



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Caption: General workflow for the synthesis and characterization of **2-Pyridylmethyl acetate** derivatives.



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Caption: Logical relationship between substituent electronic effects and NMR chemical shifts.

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